

Comprehensive Structural Elucidation and Analytical Profiling of $\Delta^8,9$ -Dehydroestrone Sodium Sulfate

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Compound of Interest

Compound Name: *$\Delta^8,9$ -Dehydroestrone sodium sulfate*

Cat. No.: B14800051

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Executive Summary

$\Delta^8,9$ -Dehydroestrone sodium sulfate (DHES) represents a critical analytical challenge in the characterization of Conjugated Estrogens (e.g., Premarin).[1] As a B-ring isomer of Equilin sulfate, DHES shares an identical mass (

347.09 for the anion) and similar polarity, rendering standard C18 reversed-phase chromatography often insufficient for baseline resolution.

This guide details the structural analysis of DHES, emphasizing the necessity of Porous Graphitic Carbon (PGC) stationary phases for isomeric separation and 2D-NMR (HMBC) for definitive structural assignment.

Chemical Identity and Structural Properties[1][2]

DHES is a sulfated steroid characterized by a tetrasubstituted double bond between carbons 8 and 9. This unsaturation distinguishes it from Estrone (fully saturated B/C ring junction) and Equilin (double bond at

).

Property	Specification
IUPAC Name	Sodium (13S,14S)-13-methyl-17-oxo-7,11,12,13,14,15,16,17-octahydro-6H-cyclopenta[a]phenanthren-3-yl sulfate
Common Name	-Dehydroestrone Sodium Sulfate
Molecular Formula	
Molecular Weight	370.41 g/mol (Salt); 347.41 g/mol (Free Anion)
Key Structural Feature	Tetrasubstituted alkene at C8-C9 (B-Ring)
Solubility	Soluble in water, methanol; sparingly soluble in acetonitrile. [2] [3] [4]

Analytical Challenges: The Isomer Problem

The primary analytical hurdle is distinguishing DHES from Equilin Sulfate. Both compounds are present in equine-derived estrogen therapeutics.[\[5\]](#)[\[6\]](#)

- Equilin Sulfate: Double bond at

.

- DHES: Double bond at `ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">`

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Why Standard Methods Fail: On alkyl-bonded silica phases (C18, C8), the selectivity is driven primarily by hydrophobicity. Since the hydrophobic surface areas of DHES and Equilin are nearly identical, they co-elute or show poor resolution (

).

The Solution: Shape Selectivity Separation requires a stationary phase sensitive to the subtle steric differences in the B-ring planarity. Porous Graphitic Carbon (PGC) provides this "shape

selectivity" due to strong charge-transfer interactions between the graphitic surface and the π -electron systems of the steroid.

Advanced Separation Protocol (LC-MS)

The following protocol utilizes PGC to achieve baseline resolution between DHES and Equilin.

Reagents and Mobile Phase

- Column: Hypercarb (Porous Graphitic Carbon), 100 μ m, 3 mm, 3 m or equivalent.
- Mobile Phase A: 50 mM Ammonium Acetate in Water (pH 9.0). Note: High pH aids ionization and retention stability on PGC.
- Mobile Phase B: 100% Methanol.
- Flow Rate: 0.4 mL/min.
- Temperature: 40°C.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	60	Initial Hold
2.0	60	Isocratic
15.0	95	Linear Gradient
18.0	95	Wash
18.1	60	Re-equilibration

Mass Spectrometry Parameters (ESI-)

- Mode: Negative Electrospray Ionization (ESI-).

- Source Temp: 350°C.
- Capillary Voltage: -2.5 kV.
- Target Ion:

347.09 (

).

- Fragment Ion:

267.15 (

). Loss of sulfonate group is the primary transition.

Structural Elucidation via NMR

While MS provides molecular weight, it cannot definitively prove the position of the double bond (C8 vs C9). Nuclear Magnetic Resonance (NMR) is required for absolute structural assignment.

The "Silent" Double Bond

The

double bond is tetrasubstituted, meaning there are no protons attached to C8 or C9.

Consequently, a standard ¹H-NMR spectrum will not show an olefinic proton signal (unlike Equilin, which shows a signal for H-7).

2D-NMR Strategy (HMBC)

To verify the

structure, you must observe Long-Range Heteronuclear Multiple Bond Correlations (HMBC) from neighboring protons to the quaternary carbons C8 and C9.

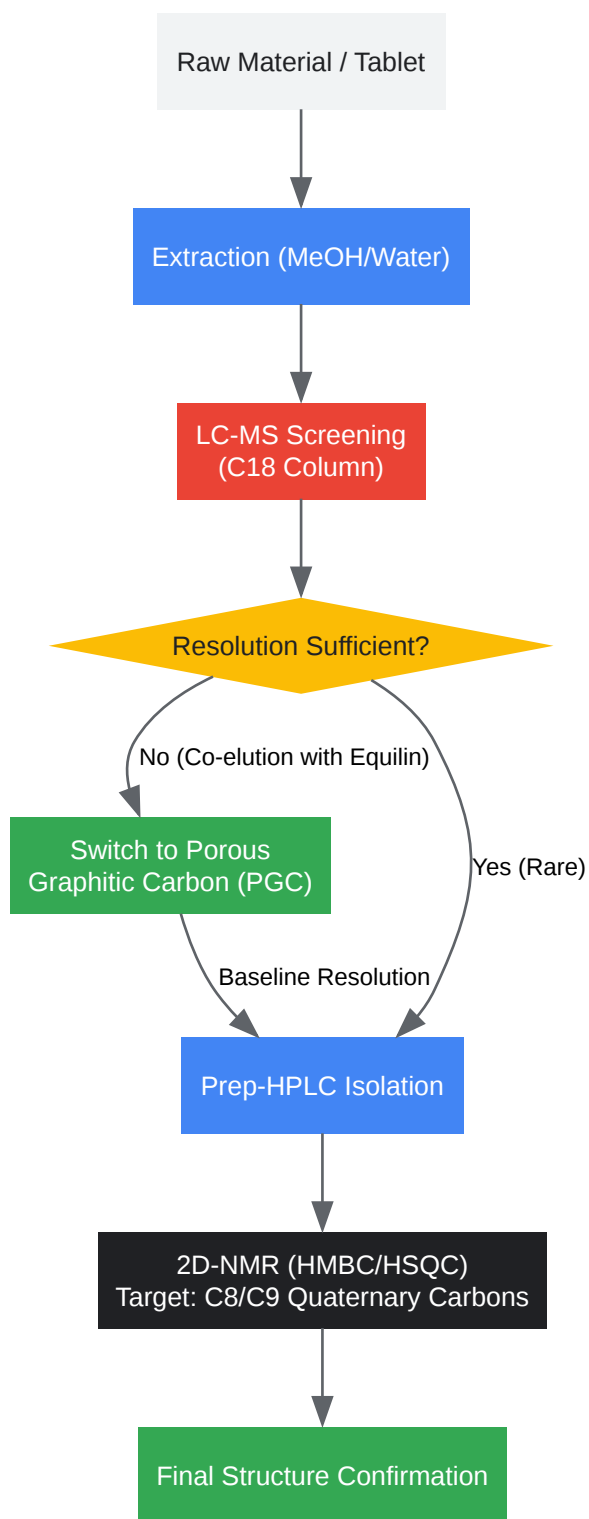
- Target C8: Look for correlations from H-6 and H-7 (methylene protons) and H-14.
- Target C9: Look for correlations from H-11 (methylene) and H-12.
- Differentiation: In Equilin (

), C7 is methine (CH) and visible in DEPT-135/HSQC. In DHES (

), C7 is a methylene (

).

Analytical Workflow Diagram



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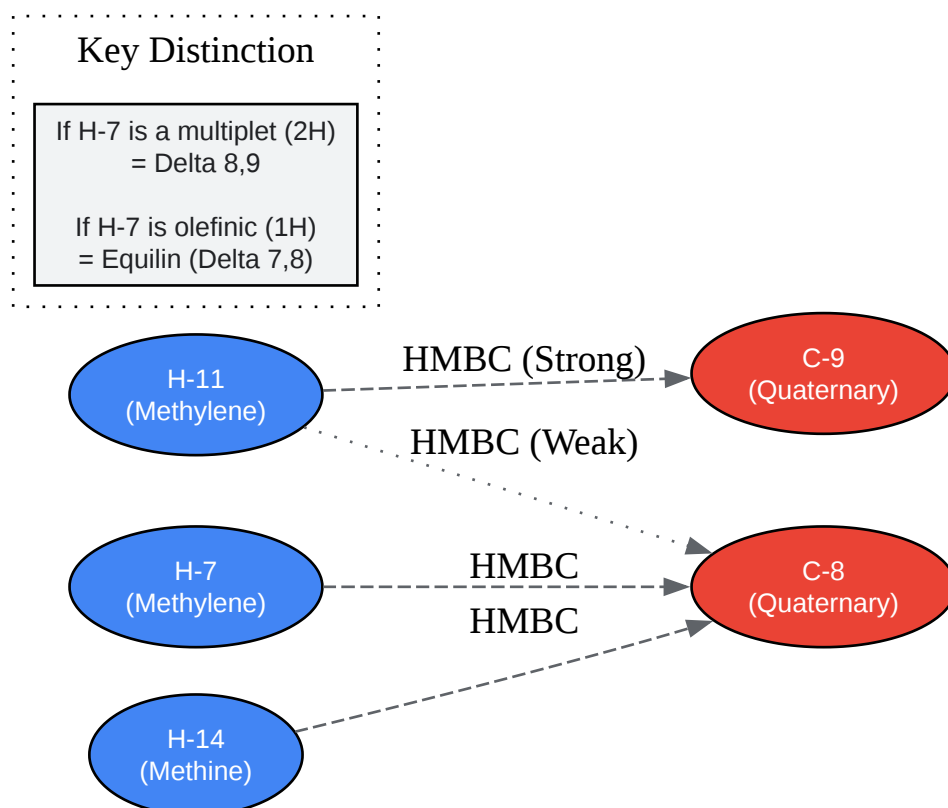
Caption: Analytical decision matrix for isolating and characterizing

-Dehydroestrone, highlighting the critical switch to Graphitic Carbon chromatography.

NMR Correlation Logic

To assist in the interpretation of the NMR data, the following diagram illustrates the specific connectivity required to confirm the

location.



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Caption: HMBC correlation strategy. The absence of a proton on C8/C9 necessitates long-range coupling from H-7, H-11, and H-14 for assignment.

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